

# An In-depth Technical Guide to 5-Hexenal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **5-Hexenal**

Cat. No.: **B1605083**

[Get Quote](#)

This guide provides an overview of the fundamental physicochemical properties of **5-Hexenal**, a monounsaturated fatty aldehyde. The information is tailored for researchers, scientists, and professionals engaged in drug development and related fields.

## Physicochemical Data

The core quantitative data for **5-Hexenal** is summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C6H10O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	98.14 g/mol	<a href="#">[1]</a>
IUPAC Name	hex-5-enal	<a href="#">[1]</a>
CAS Number	764-59-0	<a href="#">[3]</a>
Synonyms	Hex-5-enal, EINECS 212-127-0	<a href="#">[1]</a> <a href="#">[3]</a>

It is important to note that slight variations in molecular weight may be reported based on the calculation method and isotopic composition. For instance, a molecular weight of 98.1449 g/mol is also cited.[\[4\]](#)

## Experimental Protocols

A comprehensive understanding of a molecule's behavior necessitates detailed experimental protocols. The following outlines a general methodology for the analysis of **5-Hexenal** using reverse-phase high-performance liquid chromatography (RP-HPLC), a common analytical technique.

Objective: To separate and analyze **5-Hexenal**.

Methodology:

- Chromatographic System: A standard HPLC system equipped with a UV detector is suitable for this application.
- Column: A Newcrom R1 column is a viable option for this separation.[\[3\]](#)
- Mobile Phase: The mobile phase consists of a mixture of acetonitrile (MeCN), water, and an acidifier.[\[3\]](#) Phosphoric acid is commonly used; however, for applications requiring mass spectrometry (MS) compatibility, formic acid should be substituted.[\[3\]](#)
- Application: This method is applicable for the analysis of **5-Hexenal** and can be adapted for the isolation of impurities through preparative separation and for pharmacokinetic studies.[\[3\]](#)

## Logical Workflow for Compound Analysis

The general workflow for analyzing a chemical compound such as **5-Hexenal**, from initial identification to detailed characterization, can be visualized as a logical progression of steps.

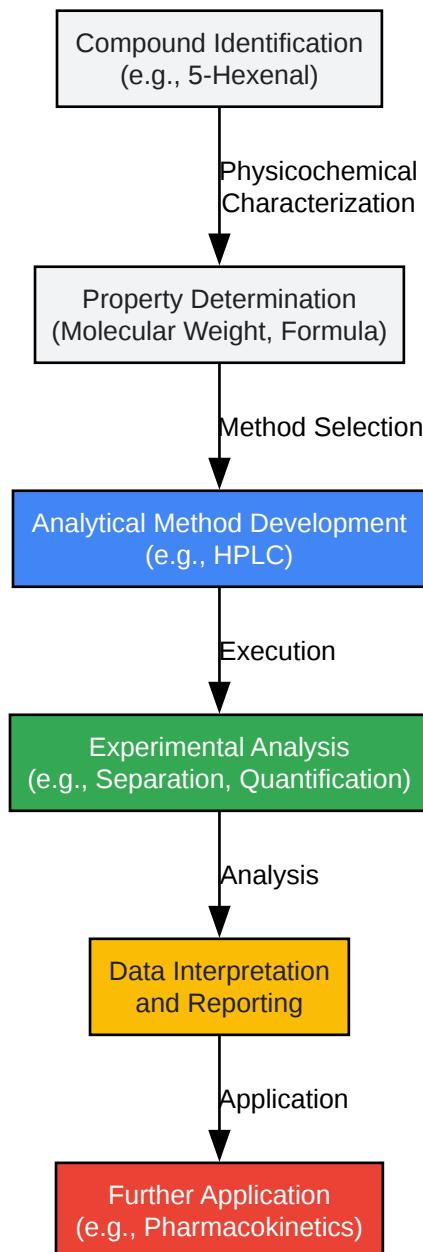


Figure 1: General Workflow for Compound Analysis

[Click to download full resolution via product page](#)

Caption: Figure 1: General Workflow for Compound Analysis.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5-Hexenal | C6H10O | CID 69817 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. Hex-5-enal | SIELC Technologies [sielc.com]
- 4. 5-hexenal, 764-59-0 [thegoodsentscompany.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Hexenal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1605083#5-hexenal-molecular-weight-and-formula]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)